

Essential Guide to the Proper Disposal of Pyrone-211

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Compound of Interest

Compound Name: *Pyrone-211*

Cat. No.: *B14354372*

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This document provides immediate safety and logistical information for the proper disposal of **Pyrone-211**, a potent GPR84 agonist and AKR1C3 inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection.

Pyrone-211 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it is imperative that this compound and its containers are disposed of responsibly through an approved waste disposal plant[1]. Do not empty into drains or release into the environment[2].

Hazard Summary and Disposal Information

For quick reference, the following table summarizes the key hazards and logistical information for **Pyrone-211** disposal.

Hazard Classification	Precautionary Measures	Disposal Route
Acute toxicity, Oral (Category 4)[1]	Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product. If swallowed, call a poison center or doctor. Rinse mouth.[1]	Dispose of contents/container to an approved waste disposal plant[1].
Acute aquatic toxicity (Category 1)[1]	Avoid release to the environment. Collect spillage.[1]	Dispose of contents/container to an approved waste disposal plant[1].
Chronic aquatic toxicity (Category 1)[1]	Avoid release to the environment. Collect spillage.[1]	Dispose of contents/container to an approved waste disposal plant[1].

Experimental Protocol: Decontamination of Labware

There are no specific experimental protocols for the chemical deactivation of **Pyrrone-211** provided in the safety data sheets. Therefore, all labware and personal protective equipment (PPE) contaminated with **Pyrrone-211** should be treated as hazardous waste.

Procedure for Contaminated Labware and PPE:

- Segregation: Keep all **Pyrrone-211** contaminated materials separate from general laboratory waste.
- Glassware: If disposable, place in a designated hazardous waste container. If reusable, rinse with a suitable solvent (e.g., ethanol or acetone) in a fume hood. The resulting solvent rinseate is also considered hazardous waste and must be collected in a labeled, sealed container.
- Plastics and Consumables: Place all contaminated plastics, such as pipette tips and tubes, directly into a designated hazardous waste container.
- PPE: Contaminated gloves, lab coats, and other PPE should be placed in a sealed bag and disposed of as hazardous waste.

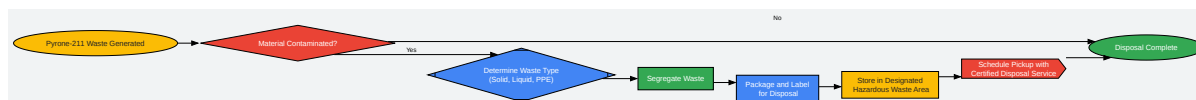
Step-by-Step Disposal Procedure

The primary disposal procedure for **Pyrone-211** is to prepare it for collection by a certified hazardous waste disposal service.

- Waste Identification and Segregation:
 - Clearly label all waste containers with "Hazardous Waste," "**Pyrone-211**," and the relevant hazard symbols.
 - Store solid and liquid waste in separate, compatible, and sealed containers.
- Packaging for Disposal:
 - Ensure all containers are in good condition and properly sealed to prevent leaks.
 - For liquid waste, use a secondary container to prevent spills.
 - Attach a completed hazardous waste tag to each container, detailing the contents and associated hazards.
- Storage Prior to Disposal:
 - Store the packaged waste in a designated, well-ventilated, and secure hazardous waste accumulation area.
 - Keep away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.
 - Provide the contractor with the Safety Data Sheet (SDS) for **Pyrone-211**.

Logical Workflow for Pyrone-211 Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Pyrone-211**.



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Caption: Workflow for the safe disposal of **Pyrone-211** waste.

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References

- 1. Pyrone-211|90632-45-4|MSDS [dcchemicals.com]
- 2. fishersci.com [fishersci.com]
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